

Introduction: The Role of Deuteration in Precision Analysis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Imipramine-d3

CAS No.: 112898-42-7

Cat. No.: B602475

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Imipramine-d3 is the deuterium-labeled analogue of Imipramine, a well-established tricyclic antidepressant.^[1] While structurally and pharmacologically similar to its parent compound, **Imipramine-d3** serves a distinct and critical purpose in the scientific community. The strategic replacement of three hydrogen atoms with their heavier, stable isotope, deuterium, on one of the N-methyl groups, imparts a specific mass shift without significantly altering its chemical behavior. This property makes **Imipramine-d3** an invaluable tool, primarily utilized as an internal standard for the highly accurate quantification of Imipramine in complex biological matrices.^{[1][2]}

This guide provides an in-depth exploration of the physical, chemical, and analytical properties of **Imipramine-d3**. It is designed for researchers, analytical chemists, and drug development professionals who require a comprehensive understanding of this compound for applications in pharmacokinetics, therapeutic drug monitoring, and metabolic studies.

Chemical Identity and Structural Elucidation

The foundational characteristics of **Imipramine-d3** are its molecular structure and associated identifiers. The deuteration is specifically on one of the terminal N-methyl groups of the

propylamino side chain.

Caption: Chemical Structure of **Imipramine-d3**.

Table 1: Chemical Identifiers for **Imipramine-d3**

Identifier	Value	Source(s)
IUPAC Name	3-(10,11-dihydro-5H-dibenzo[b,f]azepin-5-yl)-N-methyl-N-(methyl-d3)propan-1-amine	[2]
CAS Number	65100-48-3 (Free Base)	[3]
112898-42-7 (Hydrochloride Salt)	[4][5]	
Molecular Formula	C ₁₉ H ₂₁ D ₃ N ₂ (Free Base)	[2][3]
C ₁₉ H ₂₂ D ₃ ClN ₂ (HCl Salt)	[4]	
Molecular Weight	283.43 g/mol (Free Base)	[2][3][6][7]
319.89 g/mol (HCl Salt)	[4]	
Synonyms	Imipramine D3, Imipramine-(N-methyl-d3)	[2][7]

Physical and Chemical Properties

The physical properties of **Imipramine-d3** are nearly identical to those of its non-deuterated counterpart. The hydrochloride salt is typically used in laboratory settings due to its increased stability and solubility in aqueous media.

Table 2: Physicochemical Properties of **Imipramine-d3** (Hydrochloride Salt)

Property	Value	Comments and Source(s)
Physical Form	Crystalline Solid	Based on data for Imipramine HCl.[8]
Appearance	White to off-white	Based on data for Imipramine HCl.[9]
Melting Point	~170-175 °C	Data for Imipramine HCl; deuteration has a negligible effect.[9][10][11][12][13]
Boiling Point	160 °C @ 0.1 mm Hg	Data for parent compound free base.[9][10]
Solubility	Water: Freely soluble (as HCl salt)	[9][11]
Ethanol, DMSO: ~25 mg/mL	[8]	
PBS (pH 7.2): ~0.5 mg/mL	[8]	
Acetone: Sparingly soluble	[9][11]	
Stability	Stable at pH 4-5. Turns yellowish/reddish on exposure to light.	Data for Imipramine HCl.[9]
Storage	Recommended: 2-8°C or -20°C for long-term storage, protected from light.	[3][8][14]

- Expertise & Experience Insight: The choice of the hydrochloride salt is a deliberate and common practice in pharmaceutical sciences. The salt form enhances the compound's stability and aqueous solubility, making it far easier to prepare stock solutions and calibration standards for analytical assays compared to the free base form.

Spectroscopic and Analytical Characterization

The analytical signature of **Imipramine-d3** is defined by the mass shift from its deuteration, which is readily detectable by mass spectrometry and subtly reflected in NMR spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry is the primary technique for which **Imipramine-d3** is designed. When used as an internal standard, its +3 Da mass difference allows it to be distinguished from the non-labeled analyte, while its nearly identical chromatographic retention time and ionization efficiency ensure reliable correction for experimental variability.

- Expected Ionization: In electrospray ionization (ESI) positive mode, **Imipramine-d3** will readily form a protonated molecular ion $[M+H]^+$.
- Expected m/z:
 - Analyte (Imipramine): $C_{19}H_{24}N_2$ (MW: 280.41) $\rightarrow [M+H]^+ \approx 281.2$
 - Internal Standard (**Imipramine-d3**): $C_{19}H_{21}D_3N_2$ (MW: 283.43) $\rightarrow [M+H]^+ \approx 284.2$

This clear 3-unit mass difference is ideal for detection using tandem mass spectrometry (MS/MS) in Multiple Reaction Monitoring (MRM) mode, a highly sensitive and selective quantification technique.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is used for structural confirmation. While the ^{13}C NMR spectrum of **Imipramine-d3** is virtually identical to that of Imipramine, the 1H NMR spectrum provides definitive proof of deuteration.

- 1H NMR: The key differentiating feature is the signal corresponding to the N-methyl protons. In Imipramine, this appears as a singlet integrating to 6 protons. In **Imipramine-d3**, this signal would be a singlet integrating to only 3 protons, as the signal from the deuterated methyl group (CD_3) is absent in the 1H spectrum.
- ^{13}C NMR: The carbon of the deuterated methyl group will show a multiplet with a significantly lower intensity due to C-D coupling and the absence of the Nuclear Overhauser Effect (NOE) from attached protons.

Chromatography (HPLC & GC)

High-Performance Liquid Chromatography (HPLC) is the standard separation technique used with **Imipramine-d3**, typically coupled to a mass spectrometer (LC-MS).^{[15][16]}

- Typical Column: Reversed-phase columns, such as a C18, are effective for separation.^{[15][16]}
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is common.^[16]
- Causality: The key principle is co-elution. Because deuterium substitution has a minimal effect on polarity, **Imipramine-d3** and Imipramine have virtually identical retention times under typical reversed-phase HPLC conditions. This co-elution is critical for its function as an internal standard, as it ensures both compounds experience the same matrix effects at the same time, leading to accurate correction.

Experimental Protocol: Quantification in Human Plasma via LC-MS/MS

This section details a representative workflow for the use of **Imipramine-d3** as an internal standard.

Objective: To accurately quantify the concentration of Imipramine in human plasma samples.

Caption: Workflow for Plasma Sample Analysis using an Internal Standard.

Methodology

- Preparation of Standards:
 - Prepare a stock solution of **Imipramine-d3** (Internal Standard, IS) in methanol at 1 µg/mL.
 - Prepare calibration standards by spiking known concentrations of Imipramine (e.g., 1-500 ng/mL) and a fixed concentration of **Imipramine-d3** (e.g., 50 ng/mL) into blank human plasma.
- Sample Preparation (Protein Precipitation):

- Trustworthiness: This protocol incorporates a self-validating system. By adding the IS at the very beginning, any analyte loss during the subsequent extraction and handling steps will be mirrored by a proportional loss of the IS, ensuring the final analyte/IS ratio remains constant and the calculated concentration is accurate.
- To 100 μ L of plasma sample (calibrator, QC, or unknown), add 20 μ L of the **Imipramine-d3** IS working solution.
- Add 300 μ L of ice-cold acetonitrile to precipitate plasma proteins. The acetonitrile disrupts the hydration shell around proteins, causing them to denature and aggregate.
- Vortex vigorously for 1 minute to ensure complete mixing and precipitation.
- Centrifuge at 14,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of the mobile phase (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- LC-MS/MS Analysis:
 - System: A UHPLC system coupled to a triple quadrupole mass spectrometer.
 - Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Flow Rate: 0.4 mL/min.
 - Injection Volume: 5 μ L.
 - MS Detection: Electrospray Ionization (ESI) in positive mode. Use Multiple Reaction Monitoring (MRM) for the following transitions (values are illustrative and must be

optimized):

- Imipramine: Q1: 281.2 → Q3: 86.1
- **Imipramine-d3**: Q1: 284.2 → Q3: 89.1
- Expertise Insight: The choice of MRM transitions is critical. The precursor ion (Q1) is the protonated molecule. The product ion (Q3) is a stable, characteristic fragment. For Imipramine, the 86.1 m/z fragment corresponds to the dimethylaminopropyl side chain. For **Imipramine-d3**, this same fragmentation results in an 89.1 m/z fragment due to the three deuterium atoms, providing exceptional specificity.
- Data Analysis:
 - Integrate the peak areas for both the Imipramine and **Imipramine-d3** MRM transitions.
 - Calculate the Peak Area Ratio (PAR) = $\text{Area}(\text{Imipramine}) / \text{Area}(\text{Imipramine-d3})$.
 - Construct a calibration curve by plotting the PAR against the known concentration of the calibration standards.
 - Determine the concentration of unknown samples by interpolating their PAR values from the linear regression of the calibration curve.

Conclusion

Imipramine-d3 is more than just a labeled version of an antidepressant; it is a precision tool that underpins the reliability of modern bioanalytical science. Its physical and chemical properties, being nearly identical to the parent drug, allow it to serve as the ideal internal standard. The discrete mass shift provided by deuterium labeling enables highly selective and sensitive quantification by mass spectrometry, effectively correcting for variations in sample preparation and matrix-induced signal suppression or enhancement. A thorough understanding of its properties and the rationale behind its application is essential for any scientist engaged in drug metabolism, pharmacokinetics, or clinical diagnostics involving Imipramine.

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- To cite this document: BenchChem. [Introduction: The Role of Deuteration in Precision Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602475/docs#introduction-the-role-of-deuteration-in-precision-analysis\]](https://www.benchchem.com/product/b602475/docs#introduction-the-role-of-deuteration-in-precision-analysis)

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